

Application Notes and Protocols for Endothelin-2 Immunohistochemistry in Paraffin-Embedded Tissue

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Compound of Interest

Compound Name: *Endothelin-2*

Cat. No.: *B15706209*

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These application notes provide a detailed protocol for the immunohistochemical detection of **Endothelin-2** (ET-2) in formalin-fixed, paraffin-embedded (FFPE) tissue sections. The protocol is intended to serve as a guideline and may require optimization for specific experimental conditions, including the primary antibody used, tissue type, and detection system.

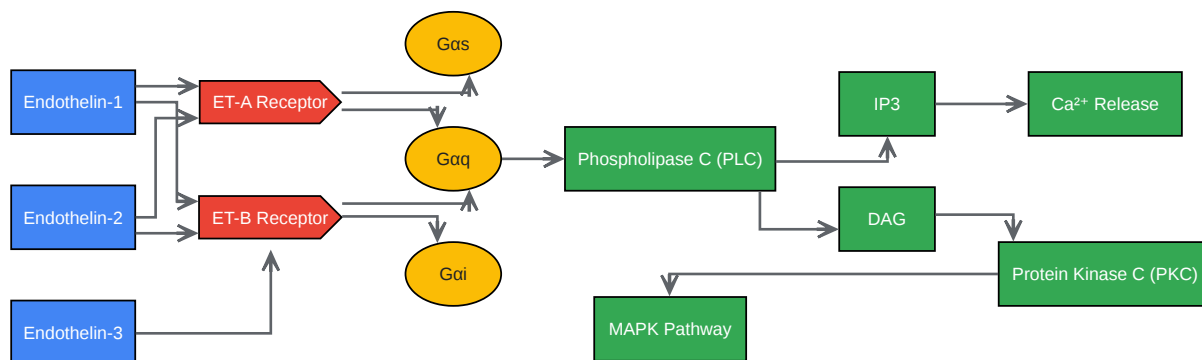
Introduction

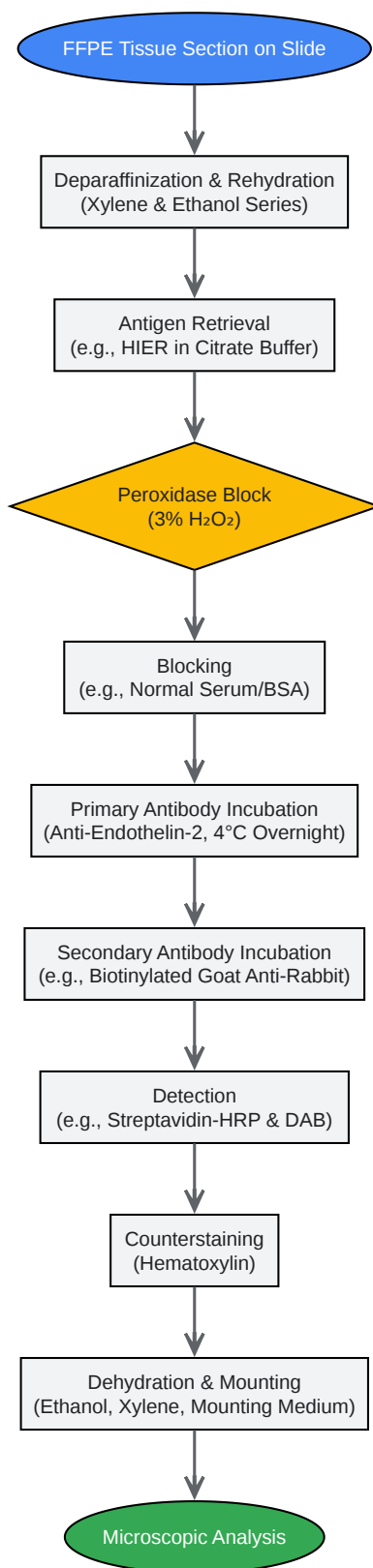
Endothelin-2 is a potent vasoconstrictor peptide belonging to the endothelin family, which also includes Endothelin-1 (ET-1) and Endothelin-3 (ET-3). These peptides are involved in a variety of physiological processes, including the regulation of vascular tone, cell proliferation, and hormone production. The endothelins exert their effects by binding to two G protein-coupled receptors: the Endothelin A receptor (ET-A) and the Endothelin B receptor (ET-B).

Immunohistochemistry (IHC) is a valuable technique for visualizing the localization of ET-2 within tissues, providing insights into its role in both normal physiology and disease.

Endothelin Signaling Pathway

The binding of endothelins to their receptors initiates a cascade of intracellular signaling events. ET-A has a higher affinity for ET-1 and ET-2, while ET-B binds all three isoforms with equal affinity. Activation of these receptors can lead to various cellular responses depending on the G-protein they are coupled to ($G_{\alpha q}$, $G_{\alpha s}$, or $G_{\alpha i}$). A common pathway involves the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium, while DAG activates protein kinase C (PKC), ultimately influencing processes such as cell growth, proliferation, and contraction.





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